

Personal protective equipment for handling 3-Thiophenemethanol

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Compound of Interest

Compound Name: **3-Thiophenemethanol**

Cat. No.: **B153581**

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Essential Safety and Handling Guide for 3-Thiophenemethanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-Thiophenemethanol**. Adherence to these guidelines is critical for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

3-Thiophenemethanol is classified as a hazardous chemical that can cause skin, eye, and respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#) Strict adherence to PPE protocols is mandatory to prevent exposure.

Quantitative Safety Data

Property	Value	Source
Flash Point	101 °C (213.8 °F) - closed cup	[2]
Boiling Point	86-88 °C at 10 mmHg	[2]
Density	1.211 g/mL at 25 °C	[2]
Hazard Codes	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[2] [3]

Recommended Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential for minimizing risk.

PPE Category	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side-shields, conforming to EN 166 (EU) or NIOSH (US) approved standards. A face shield may be required for splash hazards.	Protects against splashes and vapors. [1] [4] [5]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Double-gloving is recommended.	Prevents direct skin contact. [4] [5]
Body Protection	A flame-resistant lab coat should be worn and kept fastened.	Protects the body from potential splashes and contamination. [4] [5]
Respiratory Protection	All work must be conducted in a well-ventilated area, preferably under a certified chemical fume hood. If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA approved respirator with an appropriate filter (e.g., type ABEK (EN14387)) is necessary.	Controls vapor exposure and prevents respiratory irritation. [1] [2] [5]
Footwear	Closed-toe shoes.	Protects feet from spills. [5]

Operational and Handling Plan

A strict operational protocol is necessary to minimize exposure and ensure the stability of the compound.[\[4\]](#)

Step-by-Step Handling Procedure:

- Preparation:

- Ensure a certified chemical fume hood is operational.[4]
- Verify that an eyewash station and safety shower are readily accessible.[1][4]
- Prepare and label all necessary glassware and equipment within the fume hood.[4]
- Have designated, labeled waste containers ready for liquid and solid chemical waste.[4]
- Handling:
 - Don all required PPE before entering the designated handling area.[4]
 - Equilibrate the **3-Thiophenemethanol** container to room temperature before opening to prevent moisture condensation.[4]
 - To minimize air exposure, consider handling under an inert gas atmosphere (e.g., argon or nitrogen).[4]
 - Use only non-sparking tools.[6]
 - Ground and bond containers when transferring material to prevent static discharge.[6]
- Post-Handling:
 - Tightly close the container after use.[1]
 - Decontaminate all surfaces and equipment that may have come into contact with the chemical.
 - Remove PPE in the designated area, avoiding cross-contamination.
 - Wash hands and any exposed skin thoroughly after handling.[1]

Disposal Plan

Proper disposal of **3-Thiophenemethanol** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.[4]

- Liquid Waste:

- Collect all **3-Thiophenemethanol** waste in a dedicated, properly labeled, and sealed container.[4][6] The label must explicitly state that the container holds thiol-containing waste.[4][5]
- Solid Waste:
 - Contaminated items such as gloves, pipette tips, and paper towels should be placed in a sealed plastic bag, which is then placed in a designated solid hazardous waste container. [4][5]
- Disposal Method:
 - All chemical waste should be disposed of through a licensed contractor, following all institutional and governmental regulations.[1][4] Contact your institution's Environmental Health and Safety (EHS) department for specific procedures.[6]

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

- In case of skin contact: Take off immediately all contaminated clothing. Rinse skin with water or shower. If skin irritation occurs, get medical advice/attention.[1]
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1]
- If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[1]
- If swallowed: Rinse mouth. Immediately call a POISON CENTER or doctor.[7][8]
- Small Spill (in a fume hood):
 - Alert personnel in the immediate area.[6]
 - Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand). [6]

- Collect the absorbent material in a sealed container for hazardous waste disposal.[\[6\]](#)
- Clean the spill area with soap and water.[\[6\]](#)

Visual Workflow for Safe Handling



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Caption: Logical workflow for the safe handling of **3-Thiophenemethanol**.

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